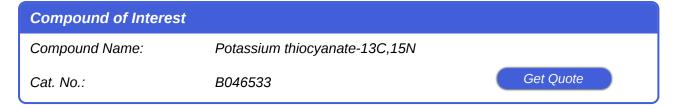


In-Depth Technical Guide to the Molecular Weight of Potassium Thiocyanate-¹³C,¹⁵N

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular weight of isotopically labeled Potassium Thiocyanate (KSCN), specifically Potassium thiocyanate-¹³C,¹⁵N. This compound is a crucial tool in metabolic research, serving as a tracer to elucidate biosynthetic pathways and as an internal standard for quantitative analysis.[1]

Molecular Weight Determination

The molecular weight of a molecule is the sum of the atomic weights of its constituent atoms. For isotopically labeled compounds, the masses of the specific isotopes must be used for accurate calculation. The molecular formula for Potassium thiocyanate-¹³C,¹⁵N is K¹³C¹⁵NS.

Theoretical Molecular Weight Calculation

The theoretical molecular weight is calculated by summing the atomic masses of the most abundant isotope of potassium, the specific stable isotopes of carbon and nitrogen, and the average atomic mass of sulfur.



Element/Isotope	Symbol	Atomic Mass (u)
Potassium	К	39.0983
Carbon-13	13 C	13.003354835
Nitrogen-15	¹⁵ N	15.000108898
Sulfur	S	32.066
Total Molecular Weight	K ¹³ C ¹⁵ NS	~99.17

Note: The calculated molecular weight is approximately 99.1678 u, which is commonly rounded to 99.17 g/mol for practical applications.[2][3][4]

Experimentally Determined Molecular Weight

The molecular weight of Potassium thiocyanate-¹³C,¹⁵N is typically confirmed using high-resolution mass spectrometry. This technique provides a highly accurate mass-to-charge ratio, which can be used to verify the isotopic enrichment and confirm the molecular weight.

Experimental Protocol: Molecular Weight Verification by Mass Spectrometry

This protocol outlines a general procedure for the verification of the molecular weight of Potassium thiocyanate-¹³C, ¹⁵N using Liquid Chromatography-Mass Spectrometry (LC-MS).

Objective: To accurately determine the molecular mass of Potassium thiocyanate-¹³C,¹⁵N and confirm its isotopic composition.

Materials:

- Potassium thiocyanate-¹³C,¹⁵N sample
- LC-MS grade water
- LC-MS grade methanol
- A high-resolution mass spectrometer (e.g., Orbitrap or TOF)



A suitable liquid chromatography system

Procedure:

- Sample Preparation:
 - Prepare a stock solution of Potassium thiocyanate-¹³C,¹⁵N in LC-MS grade water at a concentration of 1 mg/mL.
 - From the stock solution, prepare a working solution of 1 μg/mL by diluting with an appropriate mixture of LC-MS grade water and methanol.
- Liquid Chromatography (LC) Parameters:
 - Column: A reversed-phase C18 column is suitable for separating the thiocyanate anion.
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in methanol.
 - Gradient: A suitable gradient to elute the thiocyanate anion.
 - Flow Rate: 0.2-0.4 mL/min.
 - Injection Volume: 1-5 μL.
- Mass Spectrometry (MS) Parameters:
 - Ionization Mode: Negative Electrospray Ionization (ESI-).
 - Mass Analyzer: Set to a high-resolution mode.
 - Scan Range: m/z 50-200.
 - Data Acquisition: Acquire data in full scan mode to observe the parent ion.
- Data Analysis:



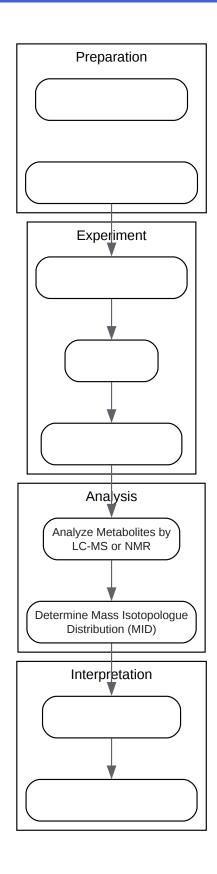
- Extract the mass spectrum for the peak corresponding to the thiocyanate anion ([¹³C¹⁵NS]⁻).
- Determine the accurate mass of the most abundant isotopic peak. The expected m/z for the [¹³C¹⁵NS]⁻ ion will be approximately 60.96.
- Analyze the isotopic pattern to confirm the enrichment of ¹³C and ¹⁵N.

Signaling Pathways and Experimental Workflows

Potassium thiocyanate-¹³C,¹⁵N is instrumental in tracer studies for tracking metabolic pathways. For instance, it can be used to follow the conversion of thiocyanate to other molecules within a biological system.[5]

Below is a diagram illustrating a general experimental workflow for a stable isotope labeling study using Potassium thiocyanate-13C,15N.





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Caption: Workflow for a stable isotope labeling experiment.



This workflow demonstrates the process from preparing the biological system and the labeled compound to the final analysis and interpretation of the metabolic pathways. The use of Potassium thiocyanate-¹³C,¹⁵N allows for precise tracking of the thiocyanate ion's fate.

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